

Application Notes and Protocols: Methyl 2,6-dimethylbenzoate in Agrochemical Research

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Compound of Interest

Compound Name: **Methyl 2,6-dimethylbenzoate**

Cat. No.: **B077073**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Direct research on the specific agrochemical applications of **Methyl 2,6-dimethylbenzoate** is limited in publicly available scientific literature. The following application notes and protocols are based on the documented activities of structurally related benzoate derivatives and provide a predictive framework for its potential use in agrochemical research. All experimental protocols are derived from studies on these related compounds and should be adapted and validated for **Methyl 2,6-dimethylbenzoate**.

Introduction

Methyl 2,6-dimethylbenzoate is a chemical compound belonging to the benzoate ester family. While its primary applications have been in other areas of chemical synthesis, the established biological activities of structurally similar compounds, such as methyl benzoate and other substituted benzoic acid derivatives, suggest its potential as a lead compound in the discovery of novel agrochemicals. The 2,6-dimethyl substitution pattern may influence its biological efficacy, selectivity, and metabolic stability, making it a target of interest for fungicidal, insecticidal, or herbicidal research.

Potential Agrochemical Applications and Modes of Action (Inferred)

Based on the activities of related compounds, **Methyl 2,6-dimethylbenzoate** could be investigated for the following agrochemical properties:

- **Fungicidal Activity:** Derivatives of benzoic acid have shown antifungal properties. For instance, Methyl 2,3-dihydroxybenzoate has been found to inhibit the growth of several plant pathogens.[1] The mode of action could involve the disruption of fungal cell membranes, inhibition of key enzymes, or interference with metabolic pathways.
- **Insecticidal and Repellent Activity:** Methyl benzoate is a well-documented insecticide and repellent against a variety of agricultural pests.[2][3][4][5][6] It can act as a contact toxicant, fumigant, and oviposition deterrent. The mode of action in insects may involve targeting the nervous system, potentially through interaction with neurotransmitter receptors.
- **Herbicidal Activity:** Certain substituted benzoic acid derivatives are known to possess herbicidal properties. For example, potassium 2,6-bis[(4,6-dimethoxy)pyrimidin-2-yl]benzoate has demonstrated herbicidal effects. The 2,6-disubstitution pattern is a feature of some commercial herbicides, suggesting that **Methyl 2,6-dimethylbenzoate** could serve as a scaffold for new herbicidal compounds that may interfere with plant growth processes.

Quantitative Data Summary (for Structurally Related Compounds)

The following tables summarize quantitative data from studies on compounds structurally related to **Methyl 2,6-dimethylbenzoate**, providing a basis for estimating its potential efficacy.

Table 1: Insecticidal and Acaricidal Activity of Methyl Benzoate

Target Pest	Bioassay Type	Metric	Value	Reference
Bemisia tabaci (eggs)	Leaf dip	LC50	0.3%	[3][4]
Bemisia tabaci (nymphs)	Leaf dip	LC50	0.2%	[3][4]
Bemisia tabaci (adults)	Leaf dip	LC50	0.2%	[3][4]
Spodoptera frugiperda	Feeding	Mortality (0.25% conc., 4 days)	100%	[2]
Tetranychus urticae	Repellency	% Repellency (1% conc., 24h)	84%	[6]

Table 2: Antifungal Activity of Methyl 2,3-dihydroxybenzoate

Fungal Pathogen	Metric	Value ($\mu\text{g/mL}$)	Reference
Botrytis cinerea	MIC	32	[1]
Rhizoctonia solani	MIC	32	[1]
Fusarium oxysporum f. sp. lycopersici	MIC	64	[1]
Phytophthora capsici	Growth Inhibition (at 50 $\mu\text{g/mL}$)	48.8%	[1]

Experimental Protocols

The following are detailed experimental protocols for the synthesis of **Methyl 2,6-dimethylbenzoate** and for bioassays to evaluate its potential agrochemical activities, based on methodologies used for similar compounds.

Synthesis of Methyl 2,6-dimethylbenzoate

This protocol describes a standard esterification method for the synthesis of **Methyl 2,6-dimethylbenzoate** from 2,6-dimethylbenzoic acid.

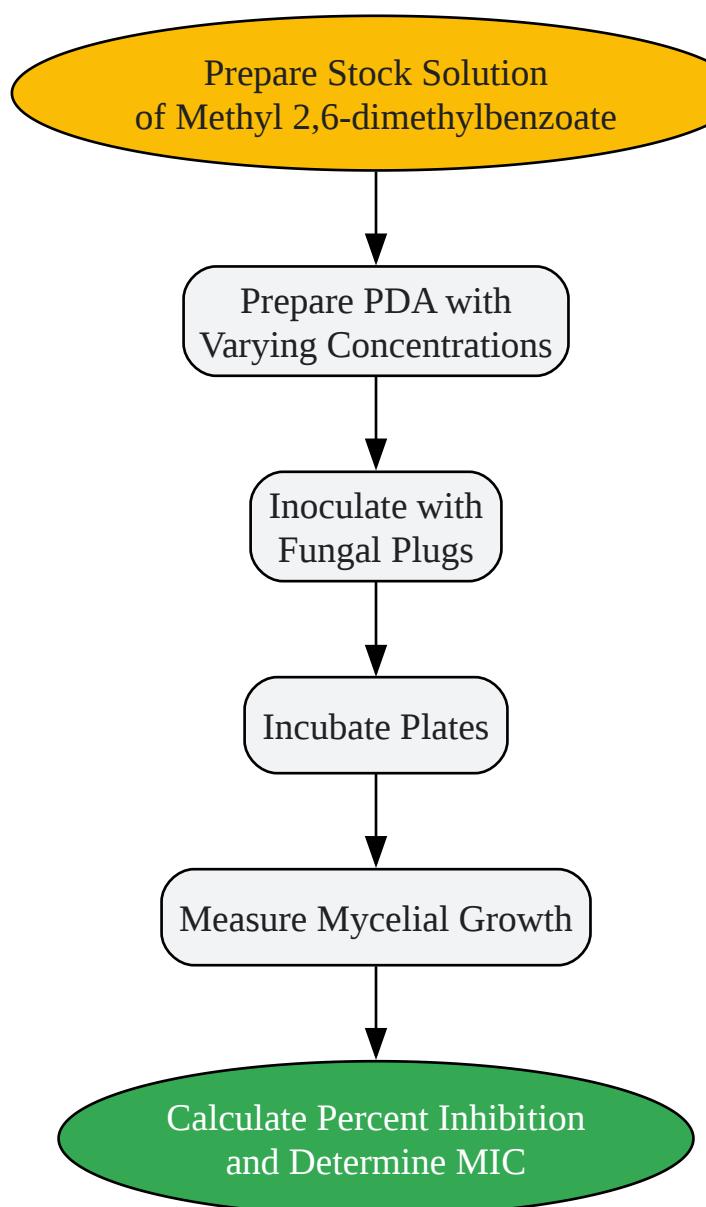
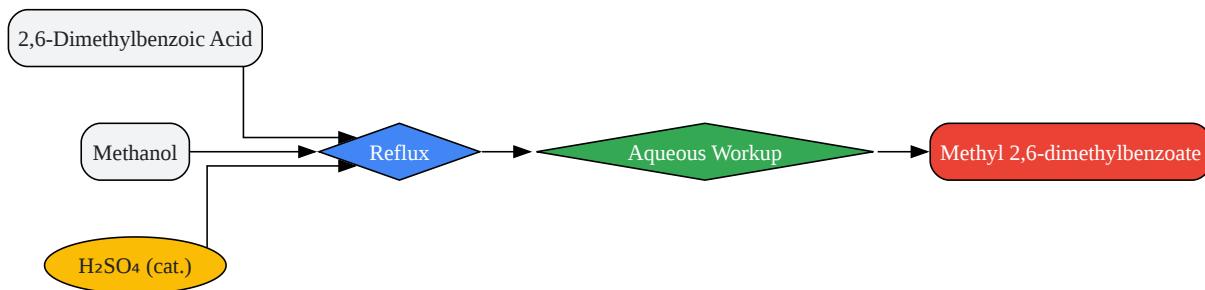
Materials:

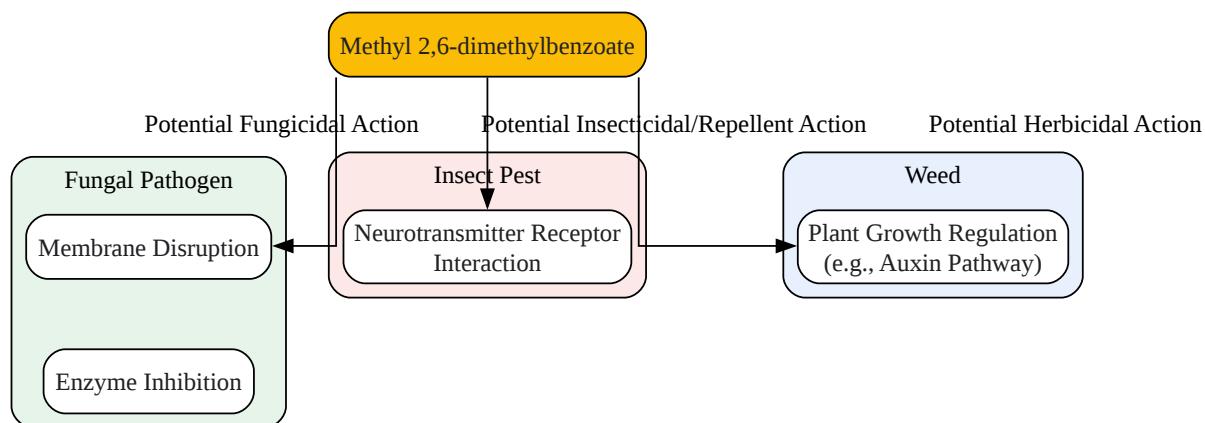
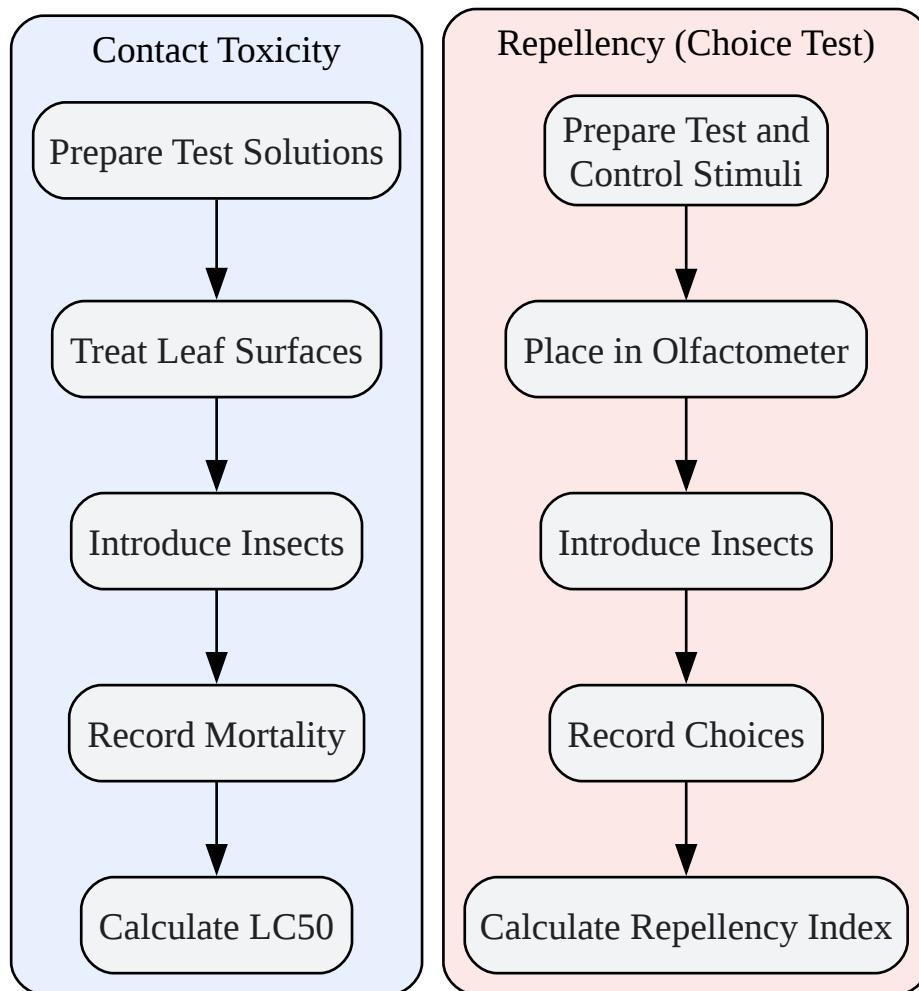
- 2,6-dimethylbenzoic acid
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Sodium bicarbonate (saturated solution)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve 2,6-dimethylbenzoic acid in an excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- Attach a reflux condenser and heat the mixture to reflux for 4-6 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Once the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess methanol using a rotary evaporator.
- Dissolve the residue in diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution and concentrate the filtrate under reduced pressure to obtain crude **Methyl 2,6-dimethylbenzoate**.
- Purify the crude product by column chromatography or distillation if necessary.





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